

Essential Safety and Operational Guide for 3-Bromo-N,N-diphenylaniline

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Compound of Interest

Compound Name: 3-Bromo-N,N-diphenylaniline

Cat. No.: B1284278

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This guide provides critical safety, handling, and disposal information for **3-Bromo-N,N-diphenylaniline**, a compound utilized in advanced scientific research. Adherence to these protocols is essential for ensuring a safe laboratory environment and mitigating potential risks for researchers, scientists, and drug development professionals.

Hazard Identification and Safety Precautions

3-Bromo-N,N-diphenylaniline is classified with the following hazards:

- Harmful if swallowed (Acute Toxicity, Oral, Category 4)
- Causes skin irritation (Skin Irritation, Category 2)
- May cause an allergic skin reaction (Skin Sensitization, Category 1)
- Causes serious eye irritation (Eye Irritation, Category 2)
- May cause respiratory irritation (Specific Target Organ Toxicity — Single Exposure, Category 3)
- May cause long-lasting harmful effects to aquatic life (Chronic Aquatic Toxicity, Category 4)

The signal word for this chemical is "Warning".

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary line of defense against potential exposure. The following table summarizes the required PPE.

Protection Level	Equipment	Purpose
Primary Engineering Control	Certified Chemical Fume Hood	To minimize inhalation exposure to dust or vapors. [1]
Eye and Face Protection	Chemical Splash Goggles and Face Shield	Goggles protect against splashes; a face shield offers broader protection, especially when handling larger quantities or during reactions that could splash. [1]
Hand Protection	Chemical-Resistant Gloves (Nitrile or Neoprene)	To prevent skin contact. It is advisable to wear two pairs (double-gloving) and change them frequently. [1]
Body Protection	Flame-Resistant Laboratory Coat	To protect skin and personal clothing from contamination. [1]
Foot Protection	Closed-Toe, Chemical-Resistant Shoes	To protect feet from spills and falling objects. [1]
Respiratory Protection	NIOSH-Approved N95 Dust Mask or higher	Required when working outside of a fume hood or when engineering controls are insufficient to control airborne concentrations.

Physicochemical and Hazard Data

Property	Value
CAS Number	78600-33-6
Molecular Formula	C ₁₈ H ₁₄ BrN
Molecular Weight	324.21 g/mol
Appearance	Solid
Melting Point	92-96 °C
Boiling Point	193 °C at 2.5 mmHg
Hazard Statements	H302, H315, H317, H319, H335, H413
Precautionary Statements	P273, P280, P301 + P312 + P330, P302 + P352, P305 + P351 + P338
Storage Class	11 - Combustible Solids

Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **3-Bromo-N,N-diphenylaniline** is crucial for safety and experimental integrity.

Step 1: Pre-Handling Preparation

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment.
- Emergency Equipment: Ensure that a safety shower, eyewash station, and fire extinguisher are readily accessible.[\[1\]](#)
- Personal Protective Equipment: Don all required PPE as outlined in the table above before entering the handling area.

Step 2: Chemical Handling

- Weighing: When weighing the solid compound, use a balance inside a chemical fume hood or in a ventilated balance enclosure to minimize inhalation of dust particles.

- Dissolving: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Reactions: For chemical reactions, use appropriate glassware and set up the apparatus securely within the fume hood.

Step 3: Post-Handling Procedures

- Decontamination: Wipe down the work area in the fume hood with an appropriate solvent and cleaning agent.
- Glove Removal: Remove gloves using the proper technique to avoid skin contact and dispose of them in the designated hazardous waste container.
- Hand Washing: Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.

Disposal Plan

Proper disposal of **3-Bromo-N,N-diphenylaniline** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

Step 1: Waste Segregation

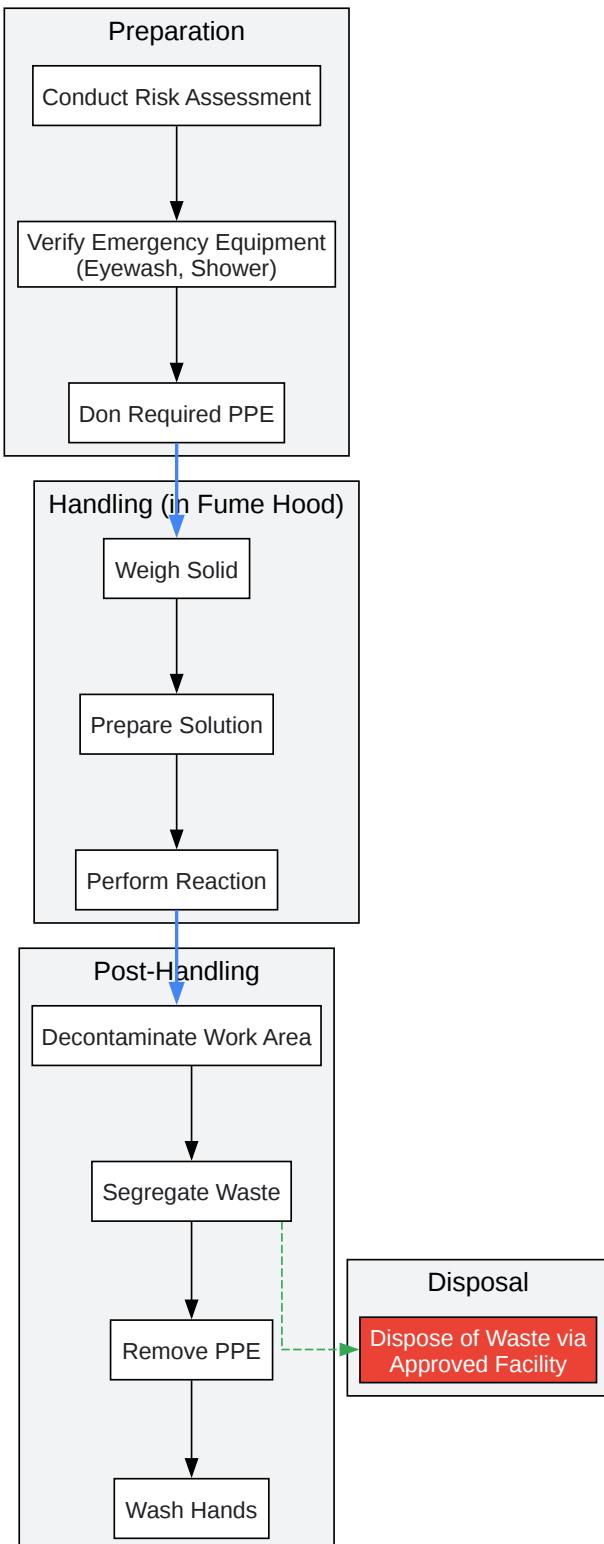
- Solid Waste: Collect all solid waste, including contaminated consumables (e.g., weighing paper, gloves, paper towels), in a designated, labeled, and sealed hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **3-Bromo-N,N-diphenylaniline** in a separate, labeled, and sealed hazardous waste container. Do not mix with other incompatible waste streams.
- Empty Containers: Handle uncleaned, empty containers as you would the product itself.

Step 2: Waste Disposal

- Approved Facility: Dispose of all waste containing **3-Bromo-N,N-diphenylaniline** through a licensed and approved waste disposal plant.[\[2\]](#)[\[3\]](#)

- Regulatory Compliance: Ensure that all local, state, and federal regulations for hazardous waste disposal are strictly followed.

Safe Handling and Disposal Workflow for 3-Bromo-N,N-diphenylaniline



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Caption: Operational and Disposal Workflow for **3-Bromo-N,N-diphenylaniline**.

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